

Technical Guide: Spectroscopic and Mass Spectrometric Analysis of 2-Naphthylboronic acid-D7

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Compound of Interest

Compound Name: 2-Naphthylboronic acid-D7

Cat. No.: B15556313

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides an in-depth overview of the nuclear magnetic resonance (NMR) and mass spectrometry (MS) data for **2-Naphthylboronic acid-D7**. It includes key analytical data, detailed experimental protocols for data acquisition, and a visualization of a common application of arylboronic acids.

Quantitative Data Presentation

While specific experimental spectra for **2-Naphthylboronic acid-D7** are not publicly available, the following tables summarize its key properties and provide reference data from its non-deuterated analog, 2-Naphthylboronic acid.

Table 1: Properties of **2-Naphthylboronic acid-D7**

Property	Value
Chemical Formula	C ₁₀ H ₂ D ₇ BO ₂
Molecular Weight	179.03 g/mol [1]
CAS Number	1453542-02-3[1]

Table 2: Reference Spectroscopic Data of 2-Naphthylboronic acid (Non-deuterated)

Note: This data is for the non-deuterated analog (CAS: 32316-92-0) and serves as a reference for interpreting the spectra of the deuterated compound.

Data Type	Observed Peaks/Signals
¹ H NMR	Spectral data is available from various suppliers, showing characteristic aromatic proton signals. [2]
¹³ C NMR	Expected to show signals for the ten carbon atoms of the naphthalene ring system. Aromatic carbons typically appear in the range of 110-150 ppm.
Mass Spectrometry	Molecular Weight: 171.99 g/mol .[3][4]

Experimental Protocols

The following are detailed methodologies for acquiring NMR and mass spectrometry data for **2-Naphthylboronic acid-D7**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain high-resolution ¹H, ¹³C, and ¹¹B NMR spectra to confirm the identity, purity, and deuteration pattern of **2-Naphthylboronic acid-D7**.

Instrumentation:

- A high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a broadband probe.

Sample Preparation:

- Accurately weigh 5-10 mg of **2-Naphthylboronic acid-D7**.
- Dissolve the sample in 0.6-0.8 mL of a suitable deuterated solvent (e.g., DMSO-d₆, Methanol-d₄, or Chloroform-d). Ensure the chosen solvent does not have signals that overlap with the analyte signals.
- Transfer the solution to a 5 mm NMR tube.

¹H NMR Acquisition:

- Pulse Program: Standard single-pulse experiment (e.g., 'zg30').
- Spectral Width: 0-16 ppm.
- Number of Scans: 16-64, depending on sample concentration.
- Relaxation Delay (d1): 1-5 seconds.
- Temperature: 298 K.
- Processing: Apply a 0.3 Hz line broadening exponential window function before Fourier transformation. Phase and baseline correct the spectrum. Reference the spectrum to the residual solvent peak. The absence or significant reduction of signals in the aromatic region compared to the non-deuterated standard will confirm deuteration.

¹³C NMR Acquisition:

- Pulse Program: Proton-decoupled ¹³C experiment (e.g., 'zgpg30').
- Spectral Width: 0-220 ppm.
- Number of Scans: 1024 or more to achieve adequate signal-to-noise.
- Relaxation Delay (d1): 2 seconds.

- Processing: Apply a 1-2 Hz line broadening exponential window function. Reference the spectrum to the solvent peak.

¹¹B NMR Acquisition:

- Pulse Program: Standard single-pulse experiment.
- Spectral Width: +100 to -100 ppm.
- Number of Scans: 128-512.
- Relaxation Delay (d1): 1 second.
- Processing: Apply a 5-10 Hz line broadening exponential window function. Use an external reference standard (e.g., BF₃·OEt₂) or reference to a known solvent shift.

Mass Spectrometry (MS)

Objective: To determine the molecular weight of **2-Naphthylboronic acid-D7** and confirm its elemental composition.

Instrumentation:

- A high-resolution mass spectrometer, such as a Time-of-Flight (TOF) or Orbitrap instrument, coupled to an appropriate ionization source (e.g., Electrospray Ionization - ESI).

Sample Preparation:

- Prepare a stock solution of **2-Naphthylboronic acid-D7** at a concentration of 1 mg/mL in a suitable solvent (e.g., methanol or acetonitrile).
- Dilute the stock solution to a final concentration of 1-10 µg/mL in the mobile phase.

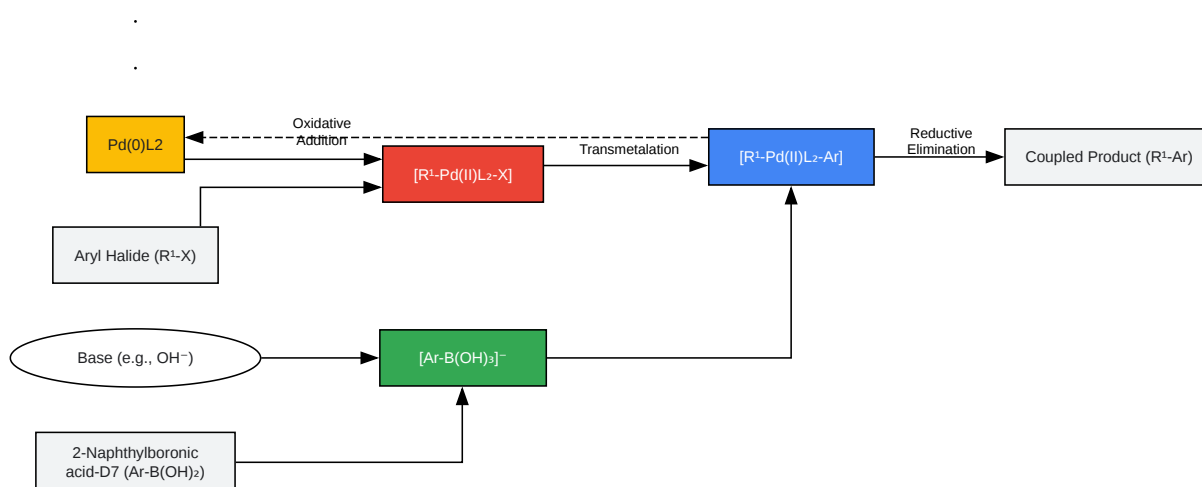
ESI-MS Acquisition:

- Ionization Mode: Both positive and negative ion modes should be tested to determine the optimal ionization efficiency. Boronic acids can form adducts.

- Infusion: Introduce the sample solution directly into the mass spectrometer via a syringe pump at a flow rate of 5-10 $\mu\text{L}/\text{min}$.
- Mass Range: m/z 50-500.
- Capillary Voltage: 3-4 kV.
- Source Temperature: 100-150 $^{\circ}\text{C}$.
- Data Analysis: The resulting spectrum should show a prominent ion corresponding to $[\text{M}-\text{H}]^{-}$ in negative mode or $[\text{M}+\text{H}]^{+}$ or other adducts in positive mode. The high-resolution mass measurement should be used to confirm the elemental formula ($\text{C}_{10}\text{H}_2\text{D}_7\text{BO}_2$).

Mandatory Visualization

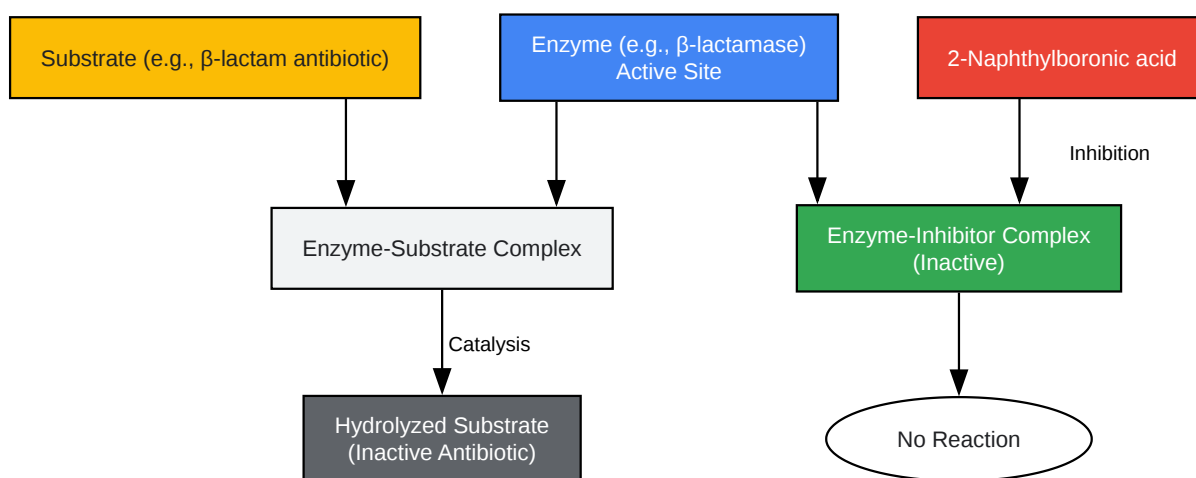
Arylboronic acids are fundamental reagents in palladium-catalyzed cross-coupling reactions, most notably the Suzuki-Miyaura coupling. This reaction is a powerful method for the formation of carbon-carbon bonds.



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Caption: Catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

2-Naphthylboronic acid is also investigated for its role as an enzyme inhibitor, for instance, against β -lactamases and the *Staphylococcus aureus* NorA efflux pump.[5] This inhibitory action makes boronic acid derivatives valuable candidates in drug development.[6]



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Caption: Mechanism of competitive enzyme inhibition by 2-Naphthylboronic acid.

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